

Application Note: Characterization of the Dipeptide Ala-His Using Mass Spectrometry

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Compound of Interest

Compound Name: *Ala-His*

Cat. No.: *B1278170*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The dipeptide L-Alanyl-L-histidine (**Ala-His**) is a naturally occurring molecule that plays various roles in biological systems. Accurate and reliable characterization of such small peptides is crucial for research in areas including metabolomics, drug discovery, and diagnostics. Mass spectrometry (MS) is a powerful analytical technique for the characterization of peptides, providing information on molecular weight and structure through fragmentation analysis.^{[1][2]} This application note provides a detailed protocol for the characterization of **Ala-His** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Principle of the Method

This method utilizes electrospray ionization (ESI) to generate gas-phase ions of **Ala-His**, which are subsequently analyzed by tandem mass spectrometry (MS/MS).^[3] In the MS/MS experiment, the protonated molecule of **Ala-His** ($[M+H]^+$) is selected as the precursor ion and subjected to collision-induced dissociation (CID).^{[1][4]} The resulting fragment ions, primarily b and y ions, provide structural information that confirms the amino acid sequence of the dipeptide.^{[5][6]}

Experimental Protocols

1. Sample Preparation

- Materials:
 - L-Alanyl-L-histidine (**Ala-His**) standard
 - LC-MS grade water
 - LC-MS grade acetonitrile (ACN)
 - Formic acid (FA), LC-MS grade
- Protocol:
 - Prepare a stock solution of **Ala-His** at a concentration of 1 mg/mL in LC-MS grade water.
 - Prepare a working standard solution by diluting the stock solution to a final concentration of 10 µg/mL in a solution of 50:50 (v/v) water:acetonitrile with 0.1% formic acid.
 - For quantitative analysis, prepare a series of calibration standards by serial dilution of the working standard to cover the desired concentration range.

2. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) Analysis

- Instrumentation:
 - A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
 - A triple quadrupole or ion trap mass spectrometer equipped with an electrospray ionization (ESI) source.
- LC Method:
 - Column: C18 reverse-phase column (e.g., 2.1 mm x 50 mm, 1.8 µm)
 - Mobile Phase A: 0.1% Formic Acid in Water
 - Mobile Phase B: 0.1% Formic Acid in Acetonitrile

- Gradient: A linear gradient appropriate for the elution of the polar dipeptide. A typical starting point is 5% B for 1 minute, ramp to 95% B over 5 minutes, hold for 2 minutes, and then return to initial conditions.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40 $^{\circ}$ C
- MS Method:
 - Ionization Mode: Positive Electrospray Ionization (ESI+)
 - Capillary Voltage: 3.5 kV
 - Source Temperature: 120 $^{\circ}$ C
 - Desolvation Temperature: 350 $^{\circ}$ C
 - Gas Flow: Nitrogen, at instrument-specific optimal settings.
 - MS1 Scan: Scan for the protonated precursor ion of **Ala-His** ($[M+H]^+$).
 - MS/MS Scan: Select the precursor ion and perform CID. Acquire product ion spectra.

Data Presentation

Quantitative Data for **Ala-His**

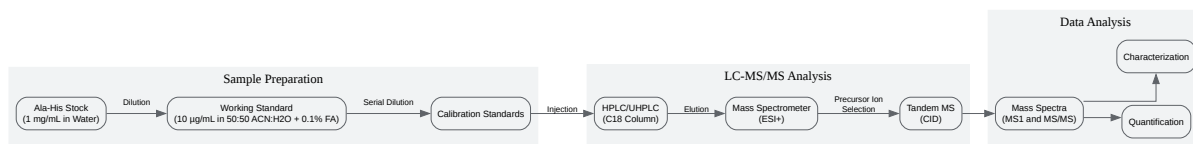
The monoisotopic molecular weight of **Ala-His** is 226.10659 Da.^{[7][8]} The expected protonated precursor ion ($[M+H]^+$) will have a theoretical m/z of 227.11387.

Ion Type	Theoretical m/z	Observed m/z (Example)	Fragment
Precursor Ion [M+H] ⁺	227.11387	227.1139	Ala-His
b ₁ ion	72.04449	72.0445	Ala
y ₁ ion	156.07675	156.0768	His

Note: Observed m/z values are hypothetical and may vary slightly depending on the instrument calibration and resolution.

Visualizations

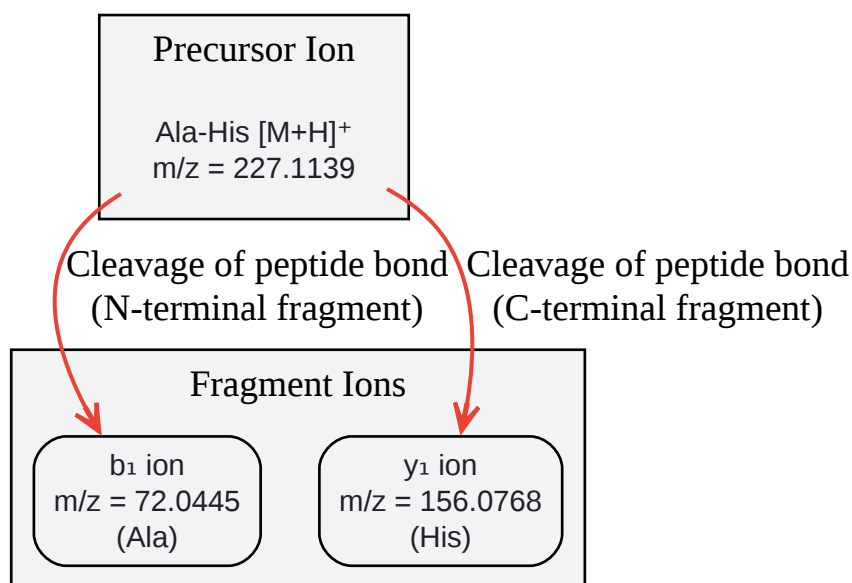
Experimental Workflow



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Experimental workflow for the LC-MS/MS analysis of **Ala-His**.

Fragmentation Pathway of **Ala-His**



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Proposed fragmentation pathway for the dipeptide **Ala-His**.

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References

- 1. Dipeptide Masses [prospector.ucsf.edu]
- 2. pubs.acs.org [pubs.acs.org]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Fragmentation patterns of protonated amino acids formed by atmospheric pressure chemical ionization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. diabloanalytical.com [diabloanalytical.com]
- 7. mcdb.ca [mcdb.ca]
- 8. Ala-His | C₉H₁₄N₄O₃ | CID 9837455 - PubChem [pubchem.ncbi.nlm.nih.gov]

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